

# Quantitative Data on Photodiode Performance & Stability

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## Compound Focus: 1,1'-Diethyl-4,4'-dicarbocyanine iodide

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Photodiode Type / Material	Key Parameter	Value	Context / Conditions	Source (Citation)
SiC Avalanche Photodiode (APD)	Development Timeline	Prototypes by mid-2024	Project period: 2023-2025; for flame detection	[1]
Perovskite with ZnO:PFN interlayer	Dark Current	$2.1 \times 10^{-8} \text{ A cm}^{-2}$	At -1 V bias	[2]
	Noise Background	$6.5 \times 10^{-14} \text{ A Hz}^{-1/2}$	At -0.1 V	[2]
	Specific Detectivity ( $D^*$ )	$\sim 10^{12}$ Jones	In the visible range	[2]
	Cutoff Frequency ( $f^{3\text{dB}}$ )	2.1 MHz	Device area: 1.51 mm <sup>2</sup>	[2]
	Shelf-life Stability	Nearly unchanged dark current	After 570 days of aging	[2]

Photodiode Type / Material	Key Parameter	Value	Context / Conditions	Source (Citation)
Black Silicon Photodiode	Responsivity & Dark Current	Similar to conventional diodes	Stable across 175-1100 nm at various temperatures	[3]
PIN Photodiode (for PON)	Dark Current	1.35 nA	Fabricated device	[4]
	External Quantum Efficiency	95.3%	Fabricated device	[4]
	Junction Failure Threshold	11 mA	At 38 V and 190°C	[4]

## Experimental Factors and Methodologies

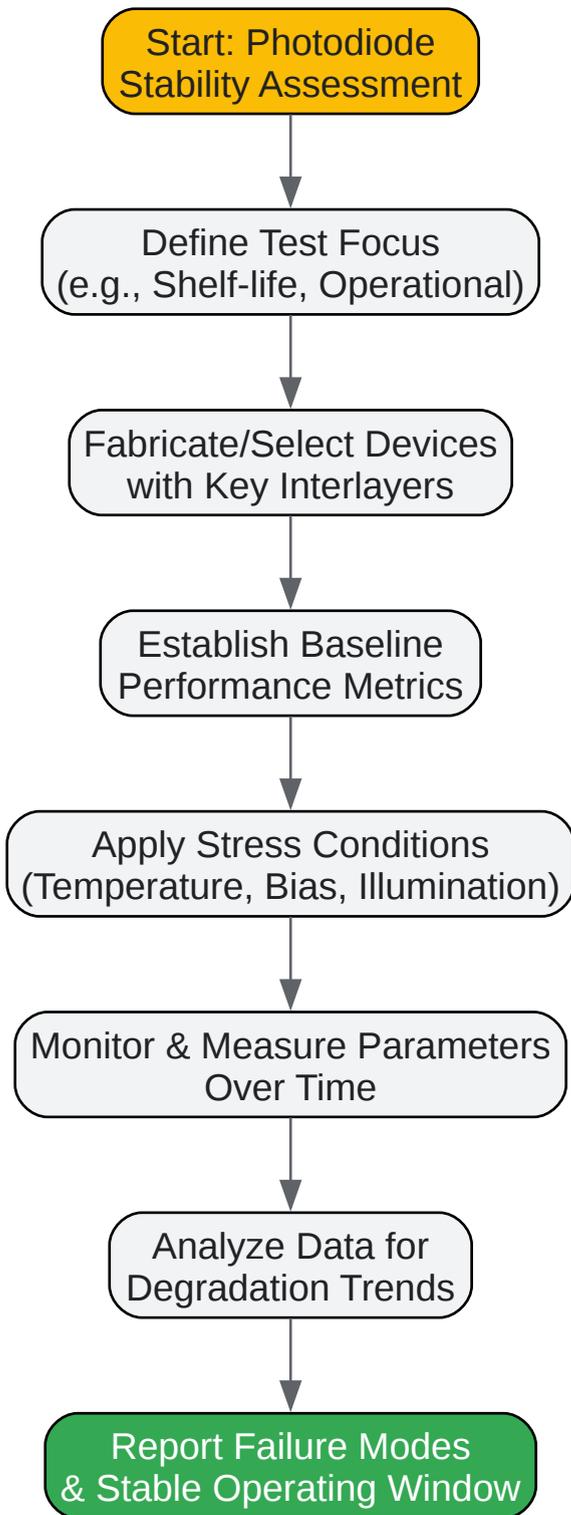
While direct protocols for recovery time were not available, the search results highlight several critical factors and methodologies relevant to assessing photodiode stability:

- **Dark Current Measurement:** This is a fundamental metric for photodiode performance and noise. As shown in the table, it is typically measured under a specific reverse bias (e.g., -1 V) and tracked over time to assess stability [2]. A low dark current, such as the  $2.1 \times 10^{-8} \text{ A cm}^{-2}$  achieved in perovskite devices, is crucial for a high signal-to-noise ratio [3] [2].
- **Stability and Lifetime Testing:** This involves long-term monitoring of key parameters like dark current or power conversion efficiency under various conditions.
  - **Shelf-Life Testing:** Devices are stored in a controlled environment (e.g., nitrogen glovebox, dark conditions) and their performance is measured periodically over months or years, as demonstrated by the 570-day stability test [2].
  - **Operational Stability Testing:** Devices are operated under continuous illumination or electrical stress to simulate real-world use. One study on organic solar cells, which share similarities with photodiodes, reported 91% of initial efficiency retained after seven months of outdoor operation [5].
- **Interlayer Engineering:** The choice and quality of charge transport layers are critical for stability. Research shows that a hybrid interlayer of zinc oxide nanoparticles and a polymer (PFN) can

significantly improve device reproducibility, reduce leakage current, and enhance long-term stability by acting as a barrier against moisture and oxygen [2].

- **Failure Analysis:** Studies on PIN photodiodes identify a **threshold current for junction failure** (e.g., 11 mA at 190°C), which is attributed to crystal breakage from thermal heat or energetic carriers [4]. This underscores the importance of operating photodiodes within their specified electrical and thermal limits.

The following workflow outlines a general approach for conducting photodiode stability testing based on these factors:



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## Recommendations for Further Research

Given the lack of direct information on ground-state recovery time, I suggest the following steps to find the specific information you need:

- **Refine Your Search Terms:** The term "ground-state recovery time" is more common in ultrafast spectroscopy and physics. You may find more relevant data by searching for "**carrier lifetime**," "**transient response**," or "**photodiode impulse response**" in the context of material science.
- **Consult Specialized Literature:** Explore academic databases for research on specific photodiode materials (like SiC, perovskites, or black silicon) and combine them with terms like "**transient characterization**," "**recombination lifetime**," or "**ultrafast photodetectors**."
- **Review Datasheets:** The recovery time is a key parameter for photodiodes used in high-speed applications. Carefully examining the "**Switching Characteristics**" or "**Response Time**" sections in datasheets from major manufacturers can provide typical and maximum values.

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## References

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